

Application Notes and Protocols for VMAT2 Inhibition Assay Using Lobeline Hydrochloride

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Compound of Interest

Compound Name: Lobeline hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for conducting a vesicular monoamine transporter 2 (VMAT2) inhibition assay using **lobeline hydrochloride**. The information is compiled for researchers, scientists, and professionals in drug development investigating the interaction of compounds with VMAT2.

Introduction

Vesicular monoamine transporter 2 (VMAT2) is a crucial protein in monoaminergic neurons, responsible for packaging neurotransmitters like dopamine from the cytoplasm into synaptic vesicles.[1][2] This process is vital for proper neurotransmission. Inhibition of VMAT2 can alter neurotransmitter storage and release, making it a significant target for therapeutic drug development, particularly in the context of psychostimulant abuse.[3][4] Lobeline, an alkaloid derived from *Lobelia inflata*, has been identified as an inhibitor of VMAT2.[1][5] It interacts with the tetrabenazine-binding site on VMAT2, thereby inhibiting dopamine uptake into vesicles.[3][5][6] Understanding the inhibitory potential of compounds like **lobeline hydrochloride** on VMAT2 is essential for neuroscience research and drug discovery.

Quantitative Data Summary

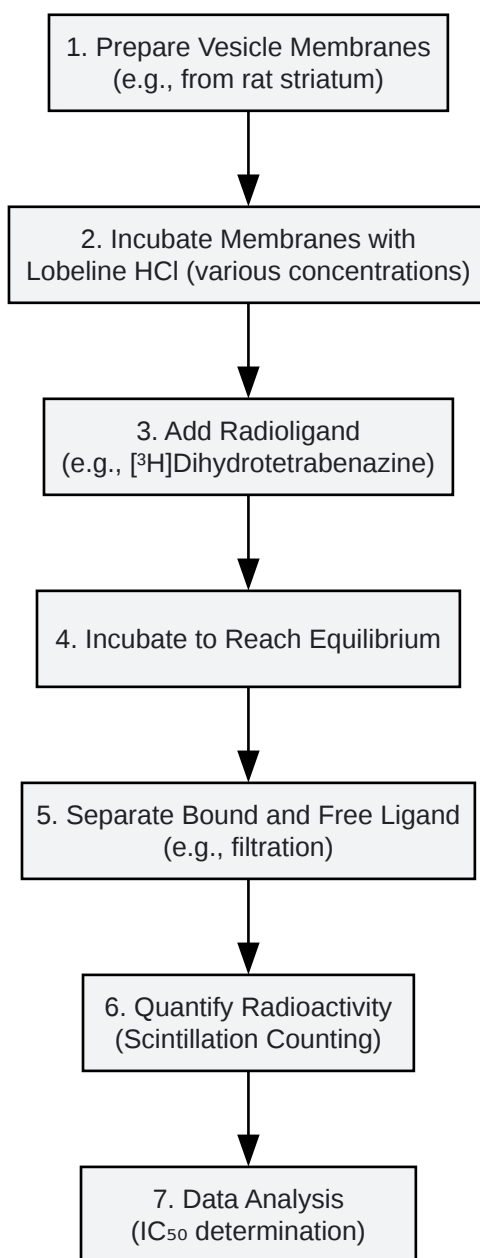
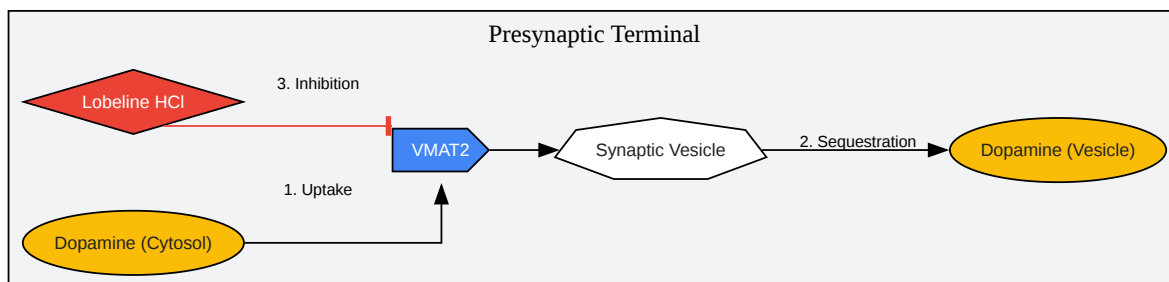
The following table summarizes the quantitative data for the interaction of lobeline with VMAT2, as reported in the literature.

Parameter	Value (μM)	Assay Condition	Reference
IC ₅₀ ([³ H]DTBZ Binding)	0.90	Rat striatal vesicle membranes	[3][5][7]
IC ₅₀ ([³ H]Dopamine Uptake)	0.88	Rat striatal vesicle preparations	[3][7]
K _i ([³ H]DTBZ Binding)	2.04	Synaptic vesicle membranes from rat whole brain	[7]
K _i ([³ H]Dopamine Uptake)	1.27	Vesicular preparations	[8]
EC ₅₀ ([³ H]Dopamine Release)	25.3	[³ H]DA-preloaded synaptic vesicles	[5]

Signaling Pathway and Experimental Workflow

VMAT2 Signaling and Inhibition by Lobeline

The following diagram illustrates the mechanism of VMAT2 in a dopaminergic neuron and its inhibition by lobeline.



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References

- 1. The Vesicular Monoamine Transporter-2: An Important Pharmacological Target for the Discovery of Novel Therapeutics to Treat Methamphetamine Abuse - PMC [pmc.ncbi.nlm.nih.gov]
- 2. VMAT2: a dynamic regulator of brain monoaminergic neuronal function interacting with drugs of abuse - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Design, Synthesis and Interaction at the Vesicular Monoamine Transporter-2 of Lobeline Analogs: Potential Pharmacotherapies for the Treatment of Psychostimulant Abuse - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Design, synthesis and interaction at the vesicular monoamine transporter-2 of lobeline analogs: potential pharmacotherapies for the treatment of psychostimulant abuse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Lobeline displaces [3H]dihydrotetrabenazine binding and releases [3H]dopamine from rat striatal synaptic vesicles: comparison with d-amphetamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. go.drugbank.com [go.drugbank.com]
- 7. Lobelane Inhibits Methamphetamine-Evoked Dopamine Release via Inhibition of the Vesicular Monoamine Transporter-2 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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